

# barium dichromate thermal stability vs other oxidants

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## Compound Focus: Barium dichromate

CAS No.: 10031-16-0

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## Barium Dichromate as an Oxidizing Agent

**Barium dichromate** ( $\text{BaCr}_2\text{O}_7$ ) is recognized as a **mild oxidizing agent** in organic synthesis. Its primary application is the selective oxidation of alcohols to carbonyl compounds [1].

- **Reaction Specificity:** It selectively converts primary alcohols to aldehydes and secondary alcohols to ketones without over-oxidation. This is particularly useful for benzylic alcohols, which are oxidized faster and more efficiently [1].
- **Reaction Medium:** It functions effectively in **non-aqueous polar aprotic media** [1].

A key aspect of its practical use is related to its physical property of solubility, which is greater than that of barium chromate ( $\text{BaCrO}_4$ ). This higher solubility is due to the larger size and lower charge density of the dichromate ion, which forms weaker ionic bonds and is less effectively solvated in water, making the compound more soluble [2].

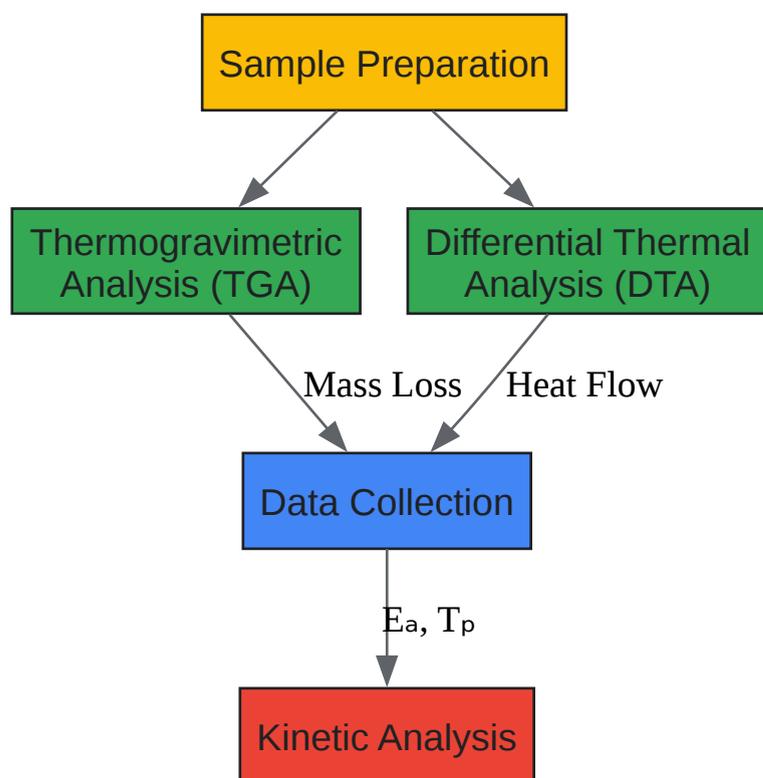
## Thermal Decomposition of Related Chromates

While data on **barium dichromate** itself is scarce, research exists on the thermal decomposition of nano-sized metal chromates (like  $\text{CoCr}_2\text{O}_4$ ,  $\text{NiCr}_2\text{O}_4$ ) and their role as combustion catalysts. The following table summarizes their catalytic effects on the decomposition of a common oxidizer, fine ammonium perchlorate (FAP) [3].

Chromate Catalyst	Reduction in FAP Decomposition Activation Energy ( $\text{kJ}\cdot\text{mol}^{-1}$ )	Decrease in FAP Decomposition Temperature (K)
$\text{CoCr}_2\text{O}_4$	93.9	45.0
$\text{NiCr}_2\text{O}_4$	94.0	24.9
$\text{CuCr}_2\text{O}_4$	83.1	57.7
$\text{ZnCr}_2\text{O}_4$	67.0	38.8

These nanochromates are synthesized via a **sol-gel method**, and their catalytic efficiency is studied using **Thermogravimetric Analysis (TGA)** and **Differential Thermal Analysis (DTA)**. These techniques measure mass changes and heat flow in a substance as a function of temperature, allowing researchers to determine decomposition temperatures and kinetics [3] [4].

The workflow below illustrates a generalized experimental approach for studying the thermal decomposition of materials, which is also applicable for analyzing oxidants.



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